

Technical Guide: Structure-Activity Relationship of H-Lys9-OH in DNA Binding

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Compound of Interest

Compound Name: *H-Lys-Lys-Lys-Lys-Lys-Lys-Lys-Lys-Lys-Lys-OH*

CAS No.: 21657-52-3

Cat. No.: B8820270

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Executive Summary

The interaction between cationic peptides and anionic nucleic acids is the fundamental thermodynamic driver for non-viral gene delivery and chromatin organization. H-Lys9-OH (Sequence: **H-Lys-Lys-Lys-Lys-Lys-Lys-Lys-Lys-Lys-OH**) represents a critical "transition length" oligomer. Unlike high-molecular-weight poly-L-lysine (PLL, >20 residues), which irreversibly condenses DNA into varying toroidal structures, H-Lys9-OH exhibits a dynamic, reversible binding mode governed by discrete electrostatic contacts rather than bulk phase separation. This guide delineates the physicochemical parameters, thermodynamic drivers, and experimental protocols required to characterize H-Lys9-OH/DNA complexes.

Molecular Architecture & Physicochemical Properties

To understand the activity, we must first define the structural constraints of the H-Lys9-OH probe.

Property	Value / Characteristic	Implication for DNA Binding
Sequence	H-(Lys) ₉ -OH	Homopolymer; no sequence-specific recognition motifs.
Molecular Weight	~1,171.6 Da	Low MW allows rapid diffusion and intercalation into DNA grooves.
Net Charge (pH 7.4)	+9 (approx.)	9 protonated ε-amino groups () and 1 -amino group.
Charge Density	High (1 charge per ~3.5 Å)	Matches the phosphate spacing of B-DNA (~3.4 Å rise/bp) closely.
Secondary Structure	Random Coil	Too short to form stable -helices or -sheets in solution; remains flexible.

The "Transition Length" Phenomenon

Structure-activity analysis reveals a non-linear dependence on chain length (

-):
- : Insufficient chelate effect; binding is weak and transient.
 - (H-Lys₉-OH): Critical cooperative threshold. Binding affinity () enters the nanomolar range. Capable of neutralizing local phosphate charges but often insufficient to induce full toroidal condensation alone without crowding agents.
 - : Irreversible condensation; high toxicity due to membrane disruption.

Mechanistic Basis of Interaction

The binding of H-Lys9-OH to dsDNA is not merely a "sticking" event but a thermodynamically driven exchange reaction.

The Counterion Release Force (Entropic Driver)

According to Manning's Counterion Condensation Theory, DNA is surrounded by a condensed layer of monovalent cations (e.g., Na^+). When the polyvalent H-Lys9-OH binds:

- The cationic peptide displaces the localized Na^+ ions.
- The release of these ions into the bulk solvent increases the systemic entropy ().
- This entropic gain overrides the enthalpic penalty of bending the DNA or peptide.

The Binding Equilibrium

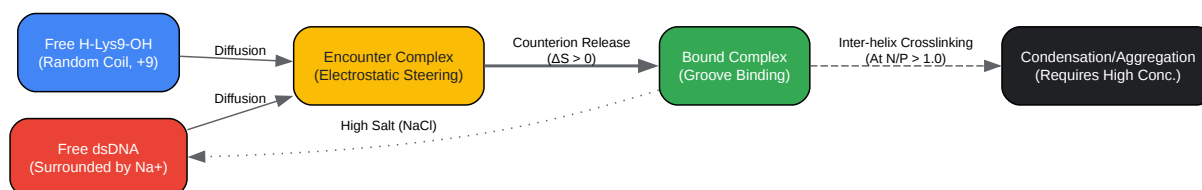
The interaction can be modeled as:

Where

is the number of counterions released. For H-Lys9-OH, thermodynamic studies suggest , indicating near-complete displacement of counterions along the binding footprint.

Pathway Visualization

The following diagram illustrates the kinetic and thermodynamic pathway of H-Lys9-OH binding, contrasting it with longer polylysines.



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Caption: Thermodynamic trajectory of H-Lys9-OH binding. Note the reversibility with high salt, distinguishing it from longer polymers.

Experimental Characterization Protocols

To validate the SAR of H-Lys9-OH, the following self-validating protocols are recommended.

Protocol A: Electrophoretic Mobility Shift Assay (EMSA)

The Gold Standard for assessing binding affinity and saturation.

Rationale: H-Lys9-OH neutralizes the DNA phosphate backbone. As the charge ratio (N/P) increases, the migration of DNA towards the anode slows (retardation) or stops (precipitation in well).

Workflow:

- Preparation: Prepare 100 ng of plasmid DNA (e.g., pUC19) per lane.
- Titration: Prepare H-Lys9-OH stock (1 mg/mL). Create ratios of Nitrogen (peptide) to Phosphate (DNA) ranging from N/P = 0.1 to 5.0.
 - Calculation: 1 μ g DNA
3 nmol phosphate.
- Incubation: Mix DNA and peptide in HEPES buffer (pH 7.4). Incubate 30 min at RT. Crucial: Do not use high salt buffer; it inhibits binding.
- Electrophoresis: Run on 1% agarose gel with EtBr or SYBR Gold.
- Readout:
 - N/P < 0.5: DNA migrates normally.
 - N/P 0.8 - 1.2: Smearing (dynamic exchange).

- N/P > 1.5: Complete retention in well (neutralization).

Protocol B: Isothermal Titration Calorimetry (ITC)

For thermodynamic dissection (Enthalpy vs. Entropy).

Rationale: Quantifies the heat released/absorbed upon binding, providing

,
, and stoichiometry (
).

Step-by-Step:

- Cell: Load 20 μ M dsDNA (bp concentration) in the sample cell.
- Syringe: Load 400 μ M H-Lys9-OH in the injection syringe.
- Buffer Match: Critical: Both peptide and DNA must be dialyzed against the exact same buffer (e.g., 10 mM Na-Cacodylate, pH 7.0) to prevent heat of dilution artifacts.
- Titration: Perform 20 injections of 2 μ L each at 25°C.
- Analysis: Fit to a "One Set of Sites" model.
 - Expected Result: Endothermic signal (

) or small Exothermic, but driven by large favorable Entropy (

) due to ion release.

Structure-Activity Relationship (SAR) Summary

The following table summarizes how modifications to the H-Lys9-OH core structure affect DNA binding activity.

Structural Modification	Effect on DNA Binding	Mechanistic Explanation
Chain Elongation (n=9 n=20)	Increased Affinity	Cooperative binding increases; dissociation rate () decreases drastically due to multiple contact points.
Chain Shortening (n=9 n=5)	Loss of Stability	Below critical charge density; thermal energy () is sufficient to dislodge the peptide.
Acetylation of Lysines	Loss of Binding	Neutralizes the -amino charge; mimics histone acetylation (gene activation/opening).
D-Isomer Substitution (D-Lys)	Identical Electrostatics / Higher Stability	Electrostatic binding is achiral. However, D-Lys9 is resistant to proteases, prolonging the half-life in biological media.

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